# physicochemical properties of 3-(4-Chlorophenyl)-2-methylpropanoic acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-(4-Chlorophenyl)-2-methylpropanoic acid* |
| *CAS No.:* | *1012-17-5* |
| *Cat. No.:* | *B1603098* |

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An In-depth Technical Guide to the Physicochemical Properties of **3-(4-Chlorophenyl)-2-methylpropanoic acid**

## Introduction

**3-(4-Chlorophenyl)-2-methylpropanoic acid** is a carboxylic acid derivative featuring a chlorophenyl substituent. This compound and its structural analogs serve as crucial intermediates and building blocks in organic synthesis, particularly in the development of novel pharmaceutical agents.[1][2] Its molecular architecture, combining an acidic functional group with a lipophilic chlorinated aromatic ring, imparts a unique set of physicochemical properties that are critical to its reactivity, formulation, and biological activity.

This guide provides a comprehensive technical overview of the core physicochemical properties of **3-(4-Chlorophenyl)-2-methylpropanoic acid**. It is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this compound for applications ranging from synthetic route optimization to formulation and

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analytical method development. The narrative balances established data with the underlying scientific principles and provides validated experimental protocols for property determination.

## Chemical Identity and Core Properties

The fundamental identity of a compound is the bedrock of all further scientific investigation. The structure of **3-(4-Chlorophenyl)-2-methylpropanoic acid** consists of a propanoic acid backbone with a methyl group at the alpha-position (C2) and a 4-chlorophenyl group at the beta-position (C3).

| Identifier | Value | Reference |
|---|---|---|
| IUPAC Name | 3-(4-chlorophenyl)-2-methylpropanoic acid | [3] |
| CAS Number | Not explicitly found for this specific isomer. 2019-34-3 is for the non-methylated parent compound. | [1][4][5] |
| Molecular Formula | $C_{10}H_{11}ClO_2$ | [6] |
| Molecular Weight | 198.64 g/mol | [6] |

A summary of its key physicochemical properties is presented below, followed by in-depth discussions and methodologies.

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| Property | Value | Significance |
|---|---|---|
| Appearance | White to off-white crystalline solid | Purity indicator, handling considerations |
| Melting Point | 127-131 °C (for the parent compound, 3-(4-chlorophenyl)propanoic acid) | Purity assessment, solid-state stability |
| Boiling Point | 306.6 °C at 760 mmHg (for the parent compound) | Distillation purification, thermal stability limit |
| LogP (Octanol/Water) | 2.357 (for the parent compound) | Predicts lipophilicity and membrane permeability |
| pKa | Estimated ~4-5 | Determines ionization state at physiological pH |

Note: Some data points are for the closely related parent compound, 3-(4-chlorophenyl)propanoic acid, and serve as a strong reference due to structural similarity.

# Detailed Physicochemical Characterization and Methodologies

## A. Solid-State and Thermal Properties

The solid-state characteristics of a compound are paramount for its purification, storage, and formulation into solid dosage forms.

1. Melting Point and Thermal Behavior

The melting point is a fundamental thermodynamic property that provides a primary indication of a compound's purity.[7] A sharp melting range is characteristic of a pure substance, whereas a broad and depressed range often suggests the presence of impurities.[7] The parent compound, 3-(4-chlorophenyl)propanoic acid, exhibits a melting point in the range of 127-131 °C.[1][4][5]

Experimental Protocol: Melting Point Determination by Differential Scanning Calorimetry (DSC)

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DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. [8] It provides a precise melting point (onset temperature) and the enthalpy of fusion.

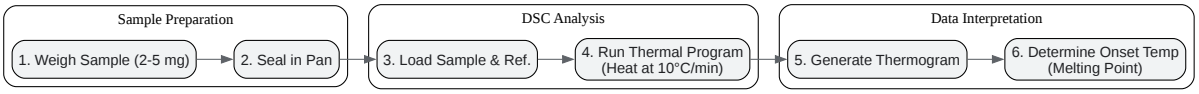
Methodology:

- Sample Preparation: Accurately weigh 2-5 mg of **3-(4-Chlorophenyl)-2-methylpropanoic acid** into an aluminum DSC pan.
- Encapsulation: Hermetically seal the pan to prevent any loss of sample due to sublimation.
- Instrument Setup: Place the sample pan and an empty, sealed reference pan into the DSC cell.
- Thermal Program:
  - Equilibrate the cell at a temperature well below the expected melting point (e.g., 25 °C).
  - Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature well above the melting point (e.g., 150 °C).
  - Maintain a constant flow of an inert gas (e.g., nitrogen at 50 mL/min) to prevent oxidative degradation.
- Data Analysis: The melting point is determined as the onset temperature of the endothermic peak on the resulting thermogram. The area under the peak corresponds to the heat of fusion.

Causality Behind Experimental Choices:

- Inert Atmosphere: Prevents oxidation of the organic compound at elevated temperatures, ensuring the observed thermal event is purely the physical melting process.
- Controlled Heating Rate: A consistent heating rate (e.g., 10 °C/min) is crucial for reproducible results and accurate determination of the transition temperatures. Faster rates can lead to thermal lag and artificially elevated melting points.

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Caption: Workflow for Melting Point Determination using DSC.

2. Thermal Stability

Understanding a compound's response to heat is critical for defining storage conditions and processing limits.[9] Thermogravimetric Analysis (TGA) is the primary technique used to assess thermal stability by measuring changes in mass as a function of temperature.[8] A TGA thermogram would reveal the onset temperature of decomposition for **3-(4-Chlorophenyl)-2-methylpropanoic acid**.

## B. Solution Properties

1. Solubility

Solubility dictates the choice of solvents for synthesis, purification (recrystallization), and, critically for drug development, the dissolution rate and bioavailability of an active pharmaceutical ingredient (API). As a carboxylic acid with a significant nonpolar component, **3-(4-Chlorophenyl)-2-methylpropanoic acid** is expected to be soluble in many organic solvents (e.g., alcohols, acetone, ethyl acetate) and poorly soluble in water.[10] Its solubility in aqueous media will be highly pH-dependent, increasing significantly at pH values above its pKa due to the formation of the more soluble carboxylate salt.

2. Acidity (pKa)

The pKa is the pH at which the compound exists as a 50:50 mixture of its protonated (acidic) and deprotonated (conjugate base) forms. For a carboxylic acid, this value is fundamental to its behavior in aqueous environments, including physiological systems. The pKa of a simple alkanoic acid like propanoic acid is ~4.87. The presence of the electron-withdrawing 4-

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chlorophenyl group is expected to slightly lower the pKa (increase acidity) compared to isobutyric acid (pKa ~4.86) due to stabilization of the carboxylate anion via induction.[11]

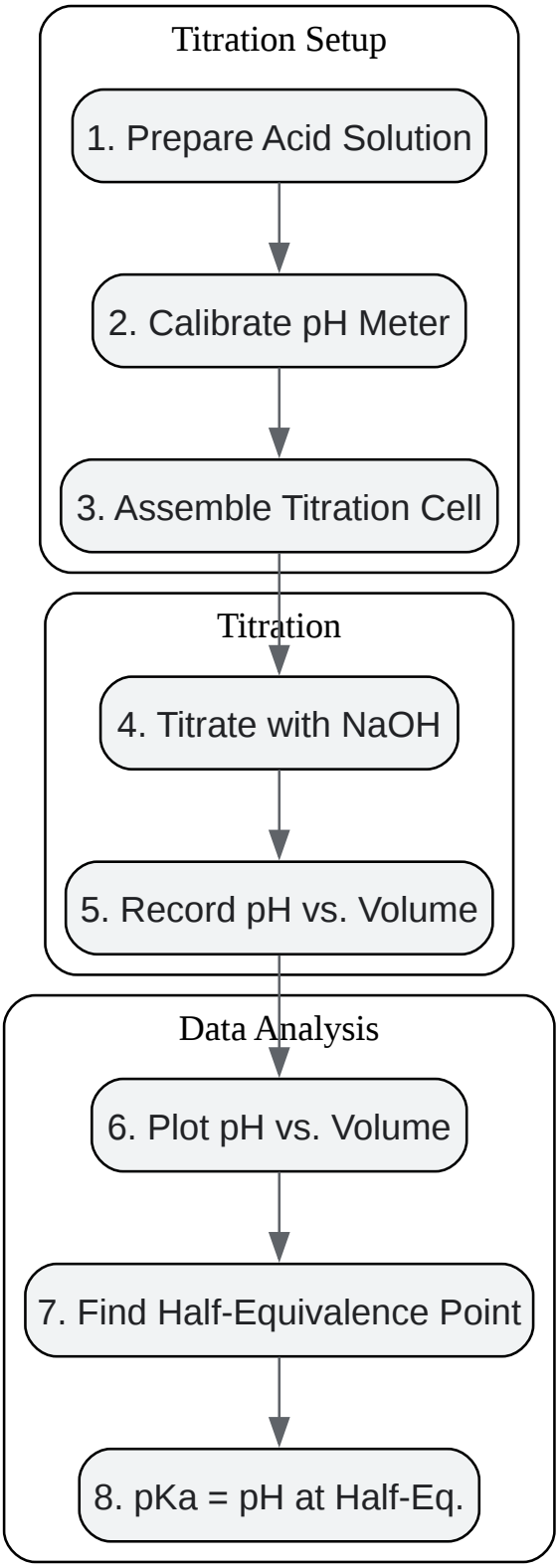
Experimental Protocol: pKa Determination by Potentiometric Titration

This classic method involves titrating a solution of the acid with a strong base and monitoring the pH change.

Methodology:

- Solution Preparation: Prepare a solution of **3-(4-Chlorophenyl)-2-methylpropanoic acid** of known concentration (e.g., 0.01 M) in a suitable solvent system (e.g., a water/methanol mixture to ensure solubility).
- Titration Setup: Place the solution in a jacketed beaker to maintain a constant temperature. Insert a calibrated pH electrode and a burette containing a standardized strong base (e.g., 0.1 M NaOH).
- Titration: Add the titrant in small, precise increments, recording the pH after each addition.
- Data Analysis: Plot the pH versus the volume of titrant added. The equivalence point is the point of maximum slope on the titration curve (or the peak of the first derivative). The pKa is equal to the pH at the half-equivalence point.

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Caption: Workflow for pKa Determination by Potentiometric Titration.

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## C. Lipophilicity (LogP)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity, or "oil-loving" nature. It is a critical parameter in drug design, as it influences absorption, distribution, metabolism, and excretion (ADME). A LogP value between 1 and 3 is often considered favorable for oral drug absorption. The parent compound has a LogP of 2.357, suggesting good lipid permeability.[1]

# Spectroscopic and Analytical Characterization

Spectroscopic techniques provide an unambiguous fingerprint of a molecule, confirming its structure and assessing its purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^{1}$H NMR: The spectrum is expected to show distinct signals for the aromatic protons (a doublet of doublets in the 7.0-7.5 ppm region), the methine proton (-CH-), the methylene protons (-$CH_2$-), and the methyl protons (-$CH_3$). The splitting patterns and integration values would confirm the connectivity.[12]
  - $^{13}$C NMR: The spectrum would show characteristic peaks for the carbonyl carbon (~170-180 ppm), the aromatic carbons (120-140 ppm), and the aliphatic carbons.
- Infrared (IR) Spectroscopy:
  - A broad absorption band is expected in the range of 2500-3300 $cm^{-1}$ due to the O-H stretching of the carboxylic acid dimer.
  - A strong, sharp absorption band around 1700-1725 $cm^{-1}$ corresponds to the C=O (carbonyl) stretch.[13]
  - Bands corresponding to the aromatic C-H and C=C bonds, as well as the C-Cl stretch, would also be present.[13]
- Mass Spectrometry (MS):
  - Electron Impact (EI-MS) would show a molecular ion peak ($M^+$) corresponding to the molecular weight (198.64 g/mol ). A characteristic isotopic pattern for the presence of one

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chlorine atom ($M^+$ and M+2 peaks in an approximate 3:1 ratio) would be a key identifier. [14] The fragmentation pattern would provide further structural information.

- High-Performance Liquid Chromatography (HPLC): HPLC is the workhorse for assessing the purity of compounds like this. A reversed-phase method, using a C18 column with a mobile phase of acetonitrile and buffered water, would be suitable for separating the main compound from potential impurities.[15][16]

## Safety and Handling

Based on safety data for structurally similar compounds, **3-(4-Chlorophenyl)-2-methylpropanoic acid** should be handled with appropriate care.

- Hazard Statements: May be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[4][17]
- Precautionary Measures:
  - Handling: Use in a well-ventilated area or fume hood. Avoid contact with skin, eyes, and clothing.[18][19] Wash hands thoroughly after handling.[17]
  - Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and a lab coat.[18]
  - Storage: Store in a cool, dry place in a tightly sealed container, away from direct sunlight. [4][20]

## Conclusion

**3-(4-Chlorophenyl)-2-methylpropanoic acid** is a compound with well-defined physicochemical properties that make it a valuable synthetic intermediate. Its solid-state nature, moderate lipophilicity, and defined acidity are key parameters that influence its application in research and development. The experimental methodologies detailed in this guide provide a robust framework for its characterization, ensuring data integrity and reproducibility. A thorough understanding of these properties is essential for any scientist or researcher aiming to utilize this compound effectively and safely.

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